

literature review and research overview for Chemistry 59094

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Compound Focus: Chemistry 59094

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A Technical Overview of Ammonium Thioacetate

Chemical Identity

- **CAS No.:** 59094-65-4 [1]
- **Molecular Formula:** C₂H₇NOS [1]
- **Molecular Weight:** 93.15 g/mol [1]
- **IUPAC Name:** azanium;ethanethioate [1]

Ammonium thioacetate is a thiocarboxylic acid salt. Its structure combines a nucleophilic thioacetate group with an ammonium ion, which provides a mild base character. A key feature is the lowered pKa of its conjugate acid (thioacetic acid, ~3.4) compared to acetic acid (pKa ~4.75), significantly enhancing its reactivity in acyl transfer processes [1].

Physicochemical Properties & Spectroscopic Data

The compound is a hygroscopic solid that likely decomposes at moderate temperatures. Its solubility profile is characteristic of polar ammonium salts [1].

Table 1: Solubility Profile of Ammonium Thioacetate

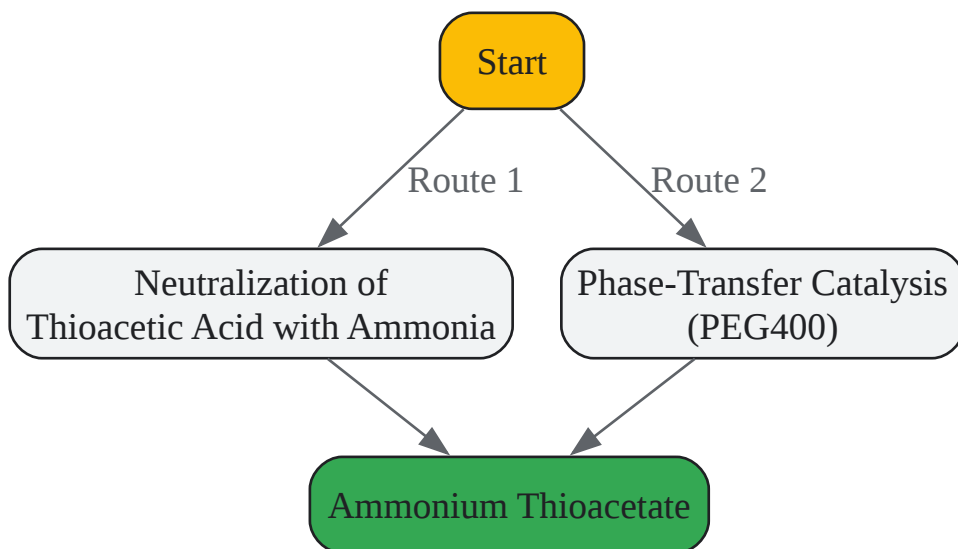
Solvent	Solubility
Water	Highly soluble [1]
Methanol	Highly soluble [1]
Acetone	Limited solubility [1]
Ethyl Acetate	Limited solubility [1]

Table 2: Spectroscopic Characteristics

Technique	Key Characteristics
IR Spectroscopy	Strong absorptions at $\sim 1670\text{ cm}^{-1}$ (C=O) and $\sim 1550\text{ cm}^{-1}$ (C-S) [1].
$^1\text{H NMR (D}_2\text{O)}$	δ 2.35 (s, 3H, CH ₃), 3.10 (q, 4H, NH ₄ ⁺) [1].

Synthesis and Production Methods

The following diagram illustrates two common laboratory-scale synthesis pathways for Ammonium thioacetate:



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Synthesis pathways for Ammonium thioacetate: neutralization and phase-transfer catalysis.

1. Neutralization of Thioacetic Acid The most direct method involves the simple acid-base reaction between thioacetic acid and aqueous ammonia [1]. **Reaction:** $\text{CH}_3\text{COSH} + \text{NH}_3 \rightarrow \text{CH}_3\text{COS}^-\text{NH}_4^+$ [1]

2. Phase-Transfer Catalysis (PTC) This method offers higher efficiency and yield. Thioacetic acid reacts with ammonium carbonate in dichloromethane, using polyethylene glycol (PEG400) as a phase-transfer catalyst [1]. **Reaction:** $2\text{CH}_3\text{COSH} + (\text{NH}_4)_2\text{CO}_3 \rightarrow 2\text{CH}_3\text{COS}^-\text{NH}_4^+ + \text{CO}_2 + \text{H}_2\text{O}$ [1] **Conditions:** Mild conditions with reported yields exceeding 85% [1].

Applications in Organic Synthesis and Drug Development

Ammonium thioacetate is a versatile reagent for introducing sulfur and acyl functional groups.

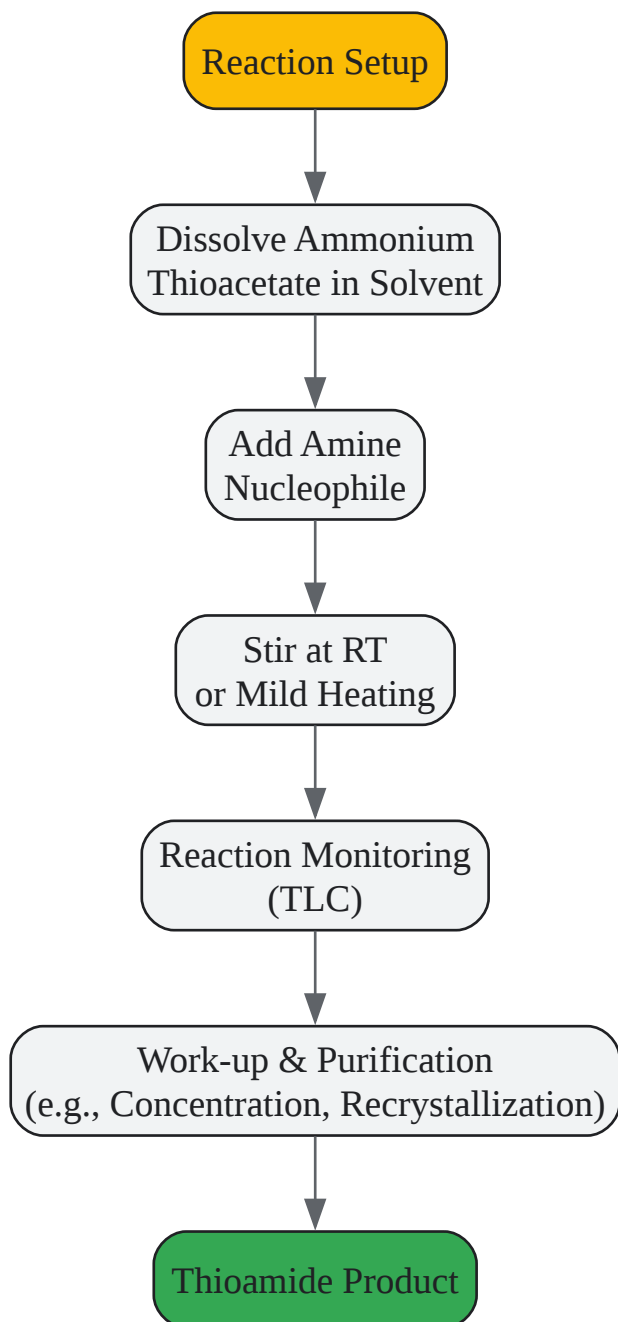
1. Acyl Transfer Reactions It acts as a mild acylating agent for amines and alcohols, facilitating the synthesis of thioamides. This is particularly valuable in peptide chemistry for creating thioamide bonds, which confer resistance to protease degradation [1]. **Reaction:** $\text{RNH}_2 + \text{CH}_3\text{COS}^-\text{NH}_4^+ \rightarrow \text{RNHCOSCH}_3 + \text{NH}_3$ [1]

2. Synthesis of Heterocycles The compound is a key precursor for sulfur-containing heterocycles, which are common scaffolds in pharmaceuticals. It first undergoes nucleophilic substitution with alkyl halides to form thioethers, which can then be cyclized into structures like 1,3,4-thiadiazoles [1]. **Reaction:** $\text{RX} + \text{CH}_3\text{COS}^-\text{NH}_4^+ \rightarrow \text{RSC(O)CH}_3 + \text{NH}_4\text{X}$ [1]

3. Emerging Applications Recent research explores its use in **green chemistry**, leveraging PTC methods to reduce toxic solvent use [1]. Other promising areas include **bioconjugation** for site-specific protein modification and serving as a sulfur source in constructing **Metal-Organic Frameworks (MOFs)** for photocatalysis [1].

Proposed Experimental Workflow for Thioamide Synthesis

The diagram below outlines a general workflow for using ammonium thioacetate in synthesis, which can be adapted for specific protocols.



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General workflow for synthesizing thioamides using Ammonium thioacetate.

Research Gaps and Future Directions

While the chemical applications are established, several advanced research areas remain underexplored:

- **Protocol Specificity:** The search results lack detailed, step-by-step experimental procedures with precise quantities, temperatures, and reaction times.
- **Biological Pathway Link:** No direct link between ammonium thioacetate and its effects on specific cellular signaling pathways (e.g., Dopaminergic, GABAergic, Glutamatergic) was identified in the available literature [2] [3] [4].
- **Pharmacological Profiling:** Data on the biological activity, toxicity, or specific drug candidates derived from this compound is not present in the search results.

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